

# Application Notes and Protocols: Nickel-Catalyzed Ring Expansion of Silacyclobutanes with Aldehydes

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Silacyclobutane

Cat. No.: B14746246

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

The nickel-catalyzed reaction of **silacyclobutanes** with aldehydes presents a versatile methodology for the synthesis of valuable organosilicon compounds. Depending on the structure of the **silacyclobutane**, two distinct transformations can occur: ring-opening or ring expansion. While simple **silacyclobutanes** tend to undergo a ring-opening reaction to afford alkoxyallylsilanes, benzosilacyclobutenes participate in a ring expansion with aldehydes to yield oxasilacyclohexenes.<sup>[1][2][3]</sup> This ring expansion provides a facile route to 1,2-bis(hydroxymethyl)benzenes following Tamao-Fleming oxidation.<sup>[3]</sup> The reaction is catalyzed by a nickel(0) complex, with the choice of ligand being crucial for achieving high yields.

## Reaction Overview & Data

The nickel-catalyzed ring expansion of 1,1-diphenyl-1-silacyclobut-2-ene with various aldehydes proceeds efficiently to give the corresponding oxasilacyclohexenes. The reaction is typically carried out using a Ni(cod)<sub>2</sub> precursor and a phosphine ligand in toluene at elevated temperatures.

### Table 1: Nickel-Catalyzed Ring Expansion of 1,1-Diphenyl-1-silacyclobut-2-ene with Aldehydes<sup>[1][3]</sup>

Entry	Aldehyde	Product	Yield (%)
1	Benzaldehyde	85	
2	4-Methylbenzaldehyde	82	
3	4-Methoxybenzaldehyde	80	
4	4-Chlorobenzaldehyde	88	
5	2-Naphthaldehyde	86	
6	Cinnamaldehyde	75	
7	Cyclohexanecarboxaldehyde	60	
8	Pivalaldehyde	55	

## Experimental Protocols

### General Procedure for the Nickel-Catalyzed Ring Expansion of Benzosilacyclobutene with Aldehydes

This protocol is a representative example for the nickel-catalyzed ring expansion of a benzosilacyclobutene with an aldehyde.[\[1\]](#)[\[3\]](#)

Materials:

- 1,1-Diphenyl-1-silacyclobut-2-ene
- Aldehyde (e.g., benzaldehyde)
- Ni(cod)<sub>2</sub> (Bis(1,5-cyclooctadiene)nickel(0))
- Tricyclohexylphosphine (PCy<sub>3</sub>)
- Anhydrous toluene

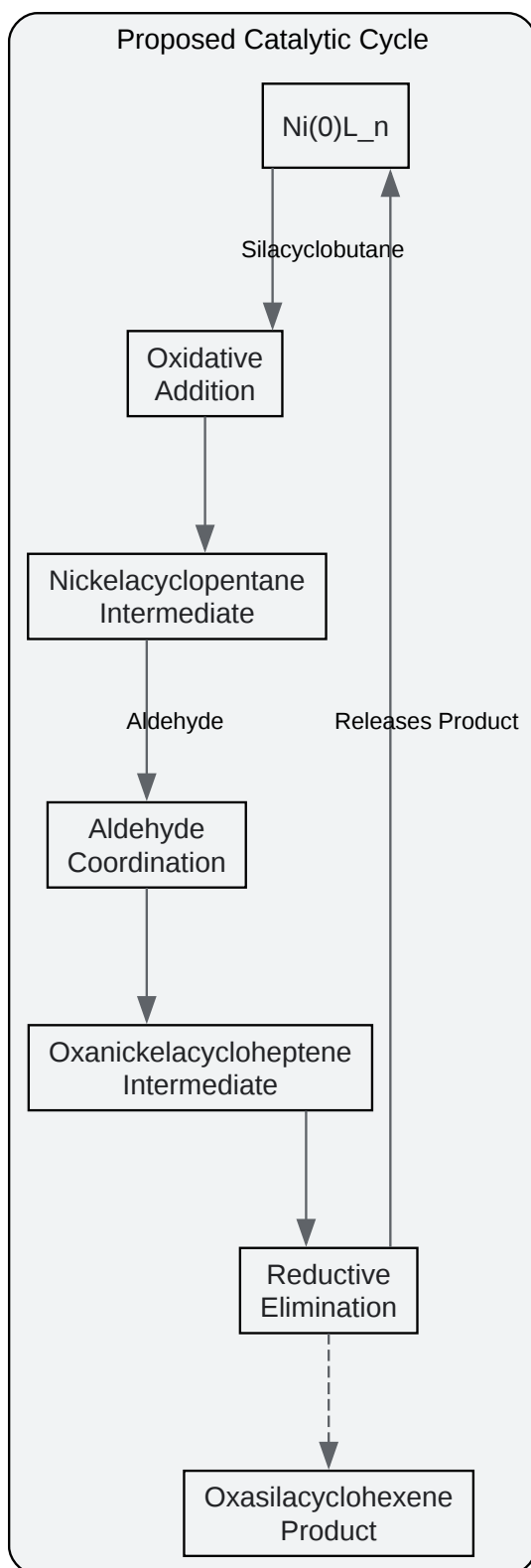
- Schlenk tube or similar reaction vessel
- Standard laboratory glassware
- Inert atmosphere (Nitrogen or Argon)

#### Procedure:

- To a flame-dried Schlenk tube under an inert atmosphere, add  $\text{Ni}(\text{cod})_2$  (0.025 mmol, 5 mol%) and tricyclohexylphosphine (0.05 mmol, 10 mol%).
- Add anhydrous toluene (2.5 mL) and stir the mixture at room temperature for 10 minutes.
- Add 1,1-diphenyl-1-silacyclobut-2-ene (0.5 mmol, 1.0 equiv).
- Add the corresponding aldehyde (0.6 mmol, 1.2 equiv) to the reaction mixture.
- Seal the Schlenk tube and heat the reaction mixture to 100 °C.
- Stir the reaction at 100 °C for 12 hours.
- After cooling to room temperature, concentrate the reaction mixture under reduced pressure.
- Purify the residue by flash column chromatography on silica gel to afford the desired oxasilacyclohexene.

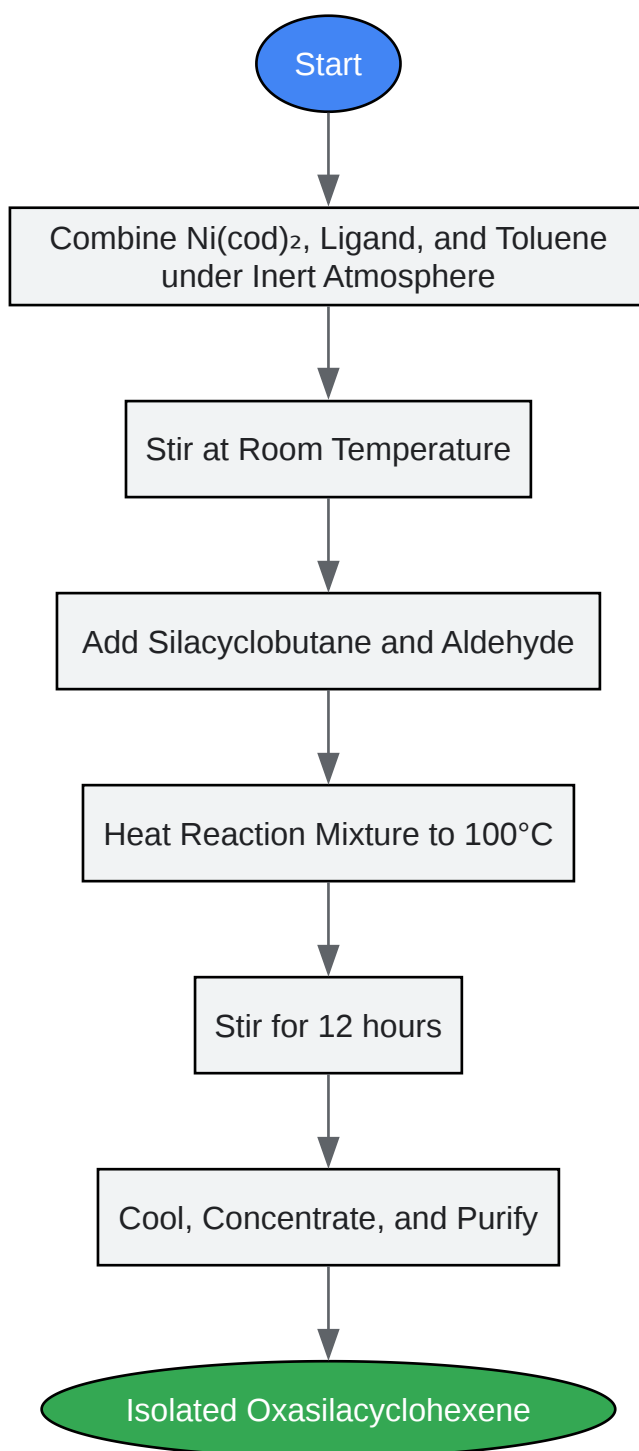
## Reaction Mechanism and Workflow

The following diagrams illustrate the proposed catalytic cycle for the nickel-catalyzed ring expansion of **silacyclobutanes** with aldehydes and a general experimental workflow.



[Click to download full resolution via product page](#)

Caption: Proposed catalytic cycle for the ring expansion.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for the reaction.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. Nickel-catalyzed reactions of silacyclobutanes with aldehydes: ring opening and ring expansion reaction - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- To cite this document: BenchChem. [Application Notes and Protocols: Nickel-Catalyzed Ring Expansion of Silacyclobutanes with Aldehydes]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14746246#nickel-catalyzed-ring-expansion-of-silacyclobutanes-with-aldehydes>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)